

Pyriprole cost-benefit analysis versus alternatives

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Compound Focus: Pyriprole

CAS No.: 394730-71-3

Cat. No.: S645834

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Pyriprole Profile Summary

The table below summarizes the key information found on **Pyriprole**. Please note that this data is not recent and its regulatory status may have changed.

Attribute	Details on Pyriprole
Chemical Class	Phenylpyrazole insecticide (analogue of fipronil) [1].
Mode of Action	Targets GABA-gated chloride channels in the nervous system, causing uncontrolled neural activity and death in parasites [1]. It is a non-systemic, broad-spectrum ectoparasiticide [1].
Primary Veterinary Use	Treatment of external parasites like fleas on dogs and cats [1].
Example Formulation	Prac-tic Spot On Solution for Dogs [1].
Efficacy Data	One study indicates treatment can interrupt an established adult flea infestation on dogs, and monthly use can prevent reinfestation [2].

| **Regulatory Status (Historical Data)** | EU: Approved [1]. UK/GB: Not approved (as of the database entry) [1]. |

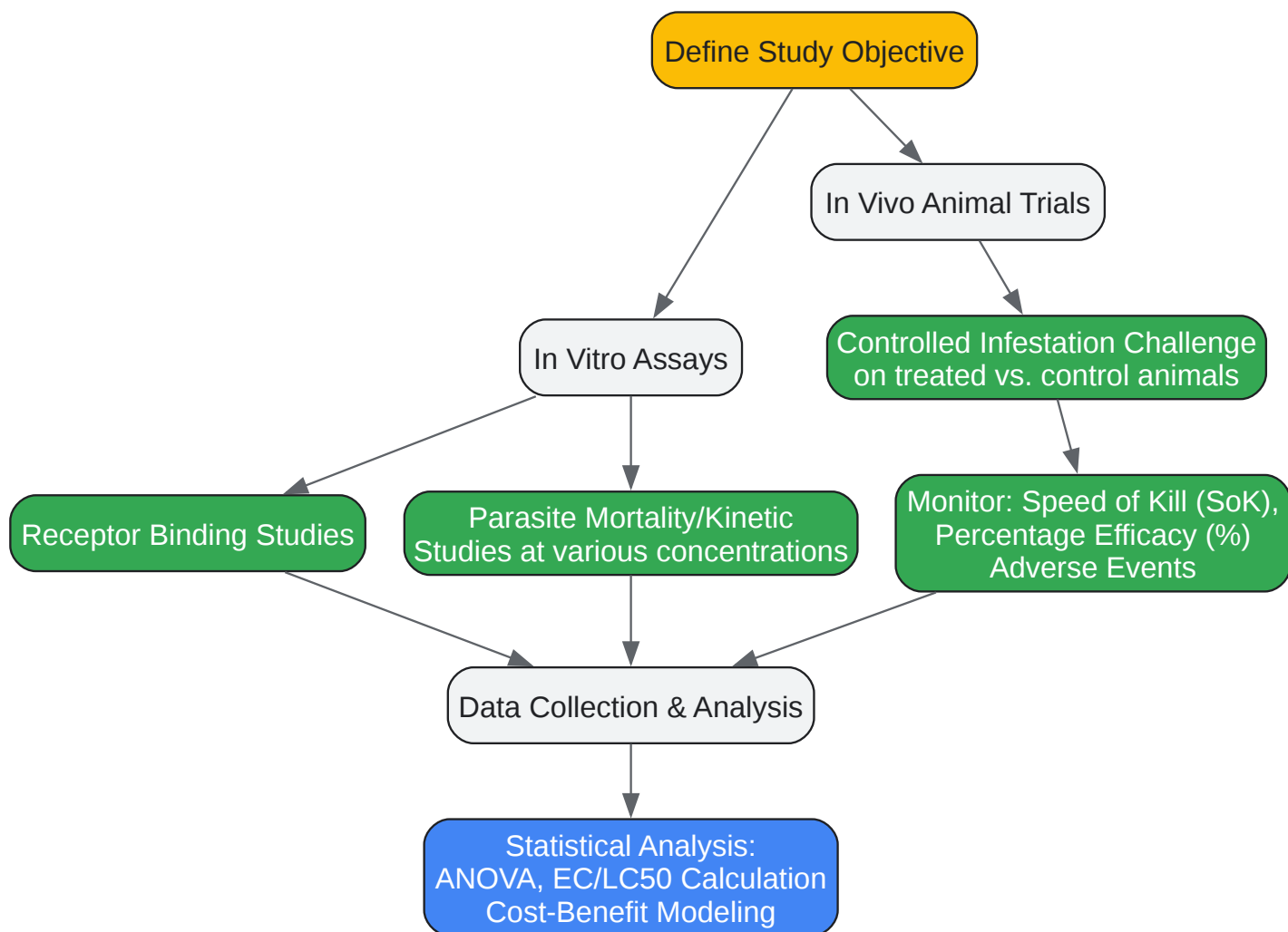
Critical Information Gaps

A meaningful cost-benefit analysis cannot be constructed due to the absence of the following critical data:

- **Current Cost Data:** No information on manufacturing, market pricing, or cost-effectiveness compared to other drugs.
- **Recent Efficacy & Safety Data:** The available studies are from 2008-2009. There is no contemporary experimental data on its efficacy, safety profile, or long-term effects in animals [2].
- **Direct Comparative Analysis:** No head-to-head experimental studies comparing **Pyriprole's** performance, side effects, or resistance profiles against modern alternatives like newer isoxazolines (e.g., Afoxolaner, Fluralaner).
- **Detailed Experimental Protocols:** The search results do not provide the detailed methodologies for key experiments that would be required for scientific validation.

Proposed Experimental Framework for Comparison

For a rigorous comparison, you would need to design experiments that generate the missing data. Below is a proposed high-level workflow for generating a comparative analysis.



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References

1. (Ref: V3086) Pyriprole [sitem.herts.ac.uk]

2. of Efficacy topical solution against the... | Semantic Scholar pyriprole [semanticscholar.org]

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